

# Experimental Protocols for Key Findings

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Aim-100

CAS No.: 873305-35-2

Cat. No.: S517700

[Get Quote](#)

For researchers looking to validate or explore these mechanisms, here are summaries of the key experimental methodologies from the literature.

## Protocol 1: Detecting AIM-100-Induced DAT Oligomerization and Endocytosis

This protocol is based on experiments detailed in [1].

- **Cell Preparation:** Use porcine aortic endothelial (PAE) cells or other lines (HeLa, HEK293, SH-SY5Y) stably expressing DAT, typically fused to a fluorescent protein (e.g., YFP) and/or an extracellular epitope tag (e.g., HA).
- **Treatment:** Treat cells with **AIM-100** (typical working concentration  $\geq 10-20 \mu\text{M}$ ) at 37°C for a defined period (e.g., 2 hours). A vehicle (e.g., DMSO) serves as the control.
- **Oligomerization Analysis (SDS-PAGE/Western Blot):**
  - Lyse cells and prepare samples under non-reducing conditions (without  $\beta$ -mercaptoethanol or DTT) to preserve non-disulfide-bonded oligomers.
  - Resolve proteins using SDS-PAGE and immunoblot for DAT.
  - Identify oligomers as high molecular weight species (e.g.,  $\sim 290$  kDa for a trimer). Quantify the oligomer-to-monomer (O/M) ratio.
- **Endocytosis Assay (Antibody Uptake):**
  - Prior to **AIM-100** treatment, label surface DAT by incubating live cells with an anti-HA antibody at 4°C.
  - Induce endocytosis by shifting to 37°C with **AIM-100**.
  - After various time points, fix cells and visualize internalized DAT-antibody complexes using a fluorescent secondary antibody without permeabilizing the membrane (to exclude surface

- signal).
- Quantify the fluorescence intensity of internalized vesicles or the rate of surface loss.

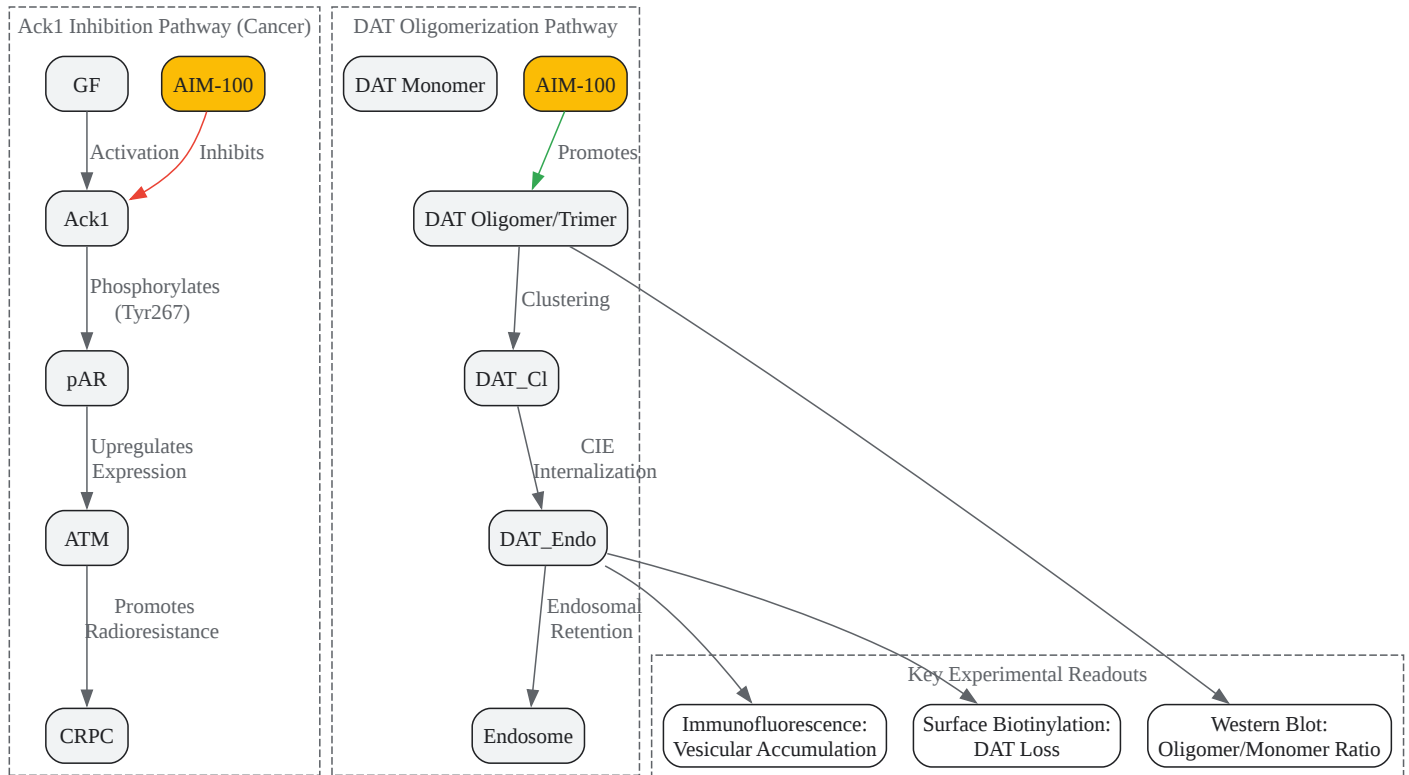
## Protocol 2: Assessing Ack1 Inhibition and Downstream Effects in Cancer Cells

This protocol is based on experiments from [2].

- **In Vitro Kinase Assay:**
  - Incubate purified Ack1 kinase with a substrate and [ $\gamma$ -<sup>33</sup>P]ATP in the presence of a titration of **AIM-100** concentrations.
  - Spot the reaction mixture onto P81 ion exchange paper to capture the phosphorylated product.
  - Wash filters extensively in phosphoric acid and measure radioactivity to determine kinase activity.
  - Calculate the **IC50 value**, which is approximately **21-24 nM** for **AIM-100** [3] [4].
- **Cell-Based Assay (e.g., Prostate Cancer Cells):**
  - Culture prostate cancer cell lines (e.g., LNCaP, LAPC4).
  - Treat cells with **AIM-100** (e.g., 2-10  $\mu$ M for 48 hours).
  - Lyse cells and perform Western blotting to detect:
    - Reduction in phosphorylated Ack1 (Tyr284).
    - Reduction in phosphorylated Androgen Receptor (Tyr267).
    - Downregulation of downstream targets like ATM.
  - Assess functional outcomes using cell growth assays (e.g., trypan blue exclusion), cell cycle analysis (e.g., G0/G1 arrest), or apoptosis assays.

## Signaling Pathway and Experimental Workflow

The diagram below illustrates the two distinct mechanisms of action of **AIM-100** and the experimental workflow for studying the DAT oligomerization pathway.



[Click to download full resolution via product page](#)

## Chemical Properties & Research Use

The table below provides key chemical and handling information for **AIM-100** for laboratory use.

| Property          | Specification  |
|-------------------|--|
| CAS Number        | 873305-35-2 [3] [4]  |
| Molecular Formula | $C_{23}H_{21}N_3O_2$ [3] [4]   |
| Molecular Weight  | 371.43 g/mol [3] [4]   |
| Solubility        | $\geq 36$ mg/mL in DMSO; $\geq 35.8$ mg/mL in EtOH (with gentle warming) [3] |
| Storage           | $-20^{\circ}C$ [3] [4]   |
| Primary Solvent   | DMSO (for stock solutions) [4]   |

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Small molecule induced oligomerization, clustering and ... [elifesciences.org]
2. Ack1-mediated Androgen Receptor Phosphorylation ... [pmc.ncbi.nlm.nih.gov]
3. AIM-100 - Selective Ack1 Kinase Inhibitor [apexbt.com]
4. AIM-100 | Ack1 Inhibitor [medchemexpress.com]

To cite this document: Smolecule. [Experimental Protocols for Key Findings]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b517700#aim-100-mechanism-of-action-explanation>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no

warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)